

Application Notes and Protocols for 1-Methoxypropan-2-yl Methanesulfonate

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Compound of Interest

Compound Name: 1-Methoxypropan-2-yl
methanesulfonate

Cat. No.: B1361071

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Caution: **1-Methoxypropan-2-yl methanesulfonate** is a chemical compound intended for research use only. All handling and experiments should be conducted in a well-ventilated laboratory fume hood, and appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn. Review the Safety Data Sheet (SDS) before use.

Introduction

1-Methoxypropan-2-yl methanesulfonate is a chemical compound with the molecular formula $C_5H_{12}O_4S$.^{[1][2]} It is the methanesulfonate ester of 1-methoxy-2-propanol. While specific, detailed experimental protocols using **1-Methoxypropan-2-yl methanesulfonate** as a primary bioactive agent are not extensively documented in publicly available literature, its chemical structure as a sulfonate ester suggests potential applications as an alkylating agent. Methanesulfonate esters are known to be good leaving groups in nucleophilic substitution reactions, a reactivity that is fundamental in various chemical and pharmaceutical applications.

This document provides a general overview of its potential applications and theoretical experimental protocols based on the reactivity of similar sulfonate-containing compounds.

Potential Applications

Based on its chemical structure, **1-Methoxypropan-2-yl methanesulfonate** could theoretically be utilized in the following research areas:

- **Organic Synthesis:** As an alkylating agent to introduce a 1-methoxypropan-2-yl group onto a variety of nucleophiles such as amines, thiols, and alcohols.
- **Prodrug Development:** The methanesulfonate group could be used as a leaving group in the design of prodrugs, where the active drug molecule is released upon nucleophilic attack in a physiological environment.
- **Bioconjugation:** While less common than other functional groups, sulfonate esters can be used for bioconjugation, reacting with specific nucleophilic residues on proteins or other biomolecules.

Physicochemical Data

A summary of the key physicochemical properties of **1-Methoxypropan-2-yl methanesulfonate** is presented in Table 1.

Property	Value	Reference
CAS Number	24590-51-0	[3]
Molecular Formula	C5H12O4S	[1][2]
Molecular Weight	168.21 g/mol	[3]
SMILES	CC(COC)OS(=O)(=O)C	[1][3]
Physical Description	Not explicitly stated in searches	
Solubility	Not explicitly stated in searches	

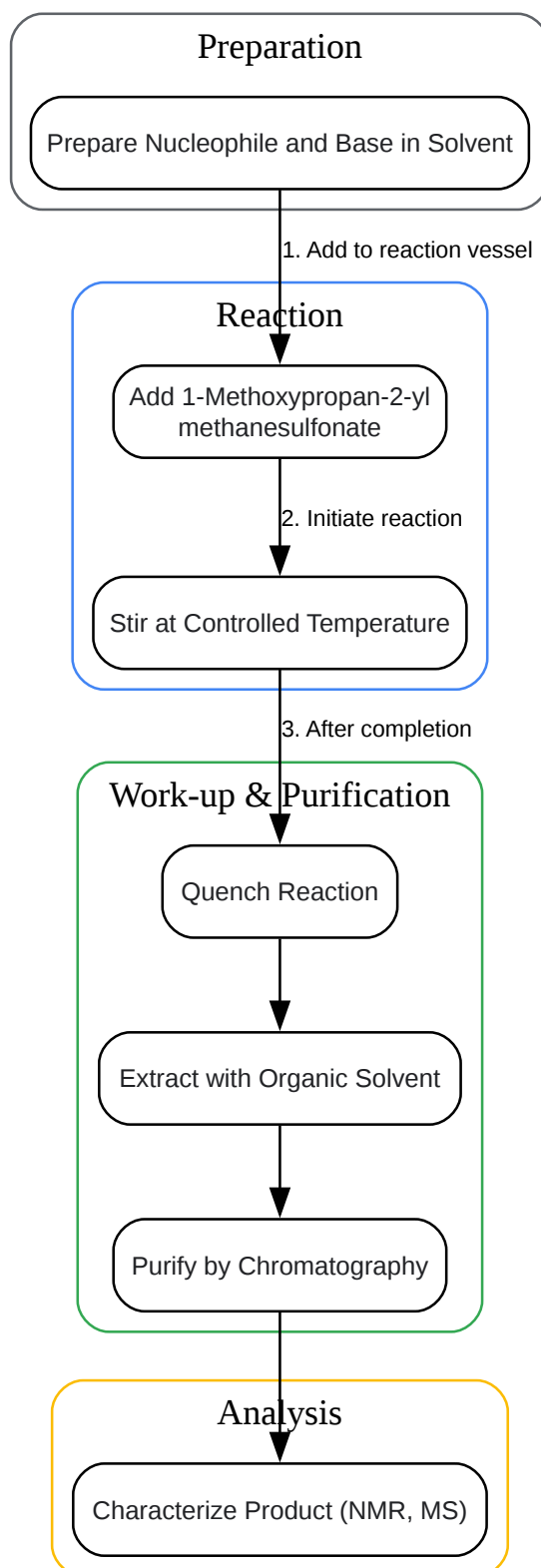
Theoretical Experimental Protocols

The following are generalized, theoretical protocols. These have not been validated and should be adapted and optimized by the researcher.

General Alkylation Reaction Protocol

This protocol describes a general procedure for using **1-Methoxypropan-2-yl methanesulfonate** as an alkylating agent.

Workflow for General Alkylation:



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Figure 1: General workflow for an alkylation reaction.

Materials:

- **1-Methoxypropan-2-yl methanesulfonate**
- Nucleophile (e.g., an amine, alcohol, or thiol)
- Anhydrous aprotic solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF), Acetonitrile)
- Non-nucleophilic base (e.g., Triethylamine (TEA), Diisopropylethylamine (DIPEA))
- Quenching solution (e.g., saturated ammonium chloride solution)
- Organic solvent for extraction (e.g., Ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate)
- Silica gel for column chromatography

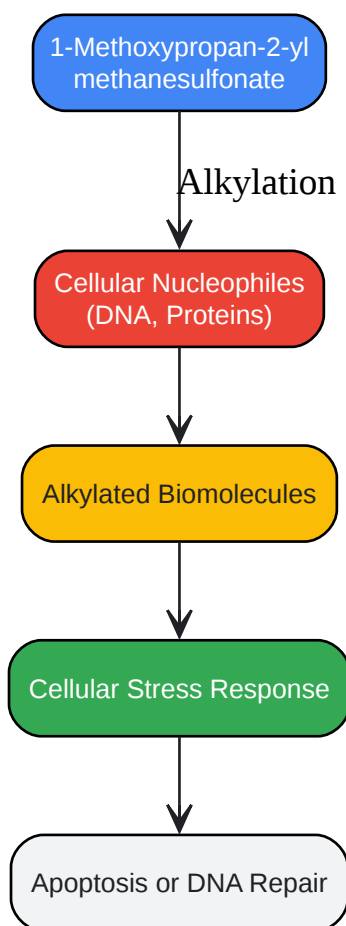
Procedure:

- Dissolve the nucleophile (1 equivalent) and the base (1.1-1.5 equivalents) in the chosen anhydrous solvent in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the mixture to a suitable temperature (e.g., 0 °C) in an ice bath.
- In a separate flask, dissolve **1-Methoxypropan-2-yl methanesulfonate** (1-1.2 equivalents) in a minimal amount of the same anhydrous solvent.
- Add the solution of **1-Methoxypropan-2-yl methanesulfonate** dropwise to the stirred solution of the nucleophile and base.
- Allow the reaction to warm to room temperature and stir for a time determined by reaction monitoring (e.g., by Thin Layer Chromatography - TLC).
- Upon completion, quench the reaction by adding the quenching solution.

- Transfer the mixture to a separatory funnel and extract the product with an organic solvent.
- Wash the combined organic layers with brine, dry over the drying agent, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system.
- Characterize the purified product by analytical techniques such as NMR and Mass Spectrometry.

Signaling Pathway Visualization (Theoretical)

As there is no direct evidence of **1-Methoxypropan-2-yl methanesulfonate**'s involvement in specific signaling pathways, the following diagram illustrates a hypothetical mechanism by which an alkylating agent could induce cellular stress, a common outcome of non-specific alkylation of biomolecules.



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Figure 2: Hypothetical cellular effect of a non-specific alkylating agent.

Conclusion

1-Methoxypropan-2-yl methanesulfonate is a chemical with potential as an alkylating agent in organic synthesis. While its biological activity and specific applications in drug development are not well-documented, its chemical properties suggest theoretical utility in areas requiring the introduction of a 1-methoxypropan-2-yl group or in prodrug design. The provided protocols are general and theoretical, and researchers should conduct thorough literature searches for analogous reactions to develop specific, optimized experimental procedures. Further research is needed to elucidate any potential biological effects and to establish validated experimental protocols.

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References

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